

Technical Guide: Oseltamivir Impurity-10 (Epoxide Intermediate)

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Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

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Subject: Characterization, Formation, and Control of Oseltamivir Process-Related Impurities

Target Audience: Pharmaceutical Scientists, Process Chemists, and Regulatory Affairs Professionals

Executive Summary & Nomenclature Clarification

In the context of Oseltamivir Phosphate (Tamiflu®) API development, "Impurity-10" is a non-pharmacopoeial designation often used in vendor catalogs and specific synthesis dossiers to refer to the Epoxide Intermediate (Ethyl (3R,4S,5S)-4,5-epoxy-3-(1-ethylpropoxy)cyclohex-1-ene-1-carboxylate).

While pharmacopoeial standards (EP/USP) use alphabetical or related compound designations (e.g., Impurity A, B, C), the Epoxide Intermediate is a critical Process-Related Impurity (PRI). Due to its strained oxirane ring, it is structurally alert for genotoxicity, necessitating rigorous control under ICH M7 guidelines.

Note on Nomenclature:

- Primary Identity (This Guide): Epoxide Intermediate (CAS 204254-96-6).^[1] Matches vendor designation "Impurity-10" (Formula

).

- Secondary Variant: Some catalogs list "Impurity-10" as an N-allyl derivative (

). This guide focuses on the Epoxide due to its higher criticality in regulatory control strategies.

Chemical Identity & Properties

Property	Specification
Common Name	Oseltamivir Epoxide Intermediate
Chemical Name	Ethyl (3R,4S,5S)-4,5-epoxy-3-(1-ethylpropoxy)cyclohex-1-ene-1-carboxylate
CAS Number	204254-96-6
Molecular Formula	
Molecular Weight	254.32 g/mol
Structural Alert	Epoxide (Alkylating Agent)
Regulatory Class	Potential Genotoxic Impurity (PGI) / Class 2 or 3 (ICH M7)

Structural Analysis

The molecule features a cyclohexene core with three key functionalities:

- -Unsaturated Ester: Provides UV absorption (approx. 210-220 nm), facilitating HPLC detection.
- Epoxide Ring (C4-C5): The site of nucleophilic attack during synthesis; the primary source of reactivity and toxicity.
- 1-Ethylpropoxy Ether (C3): The lipophilic side chain characteristic of Oseltamivir.

Formation & Synthetic Pathway

The Epoxide Intermediate is the "pivot point" in the industrial synthesis of Oseltamivir (Roche/Gilead routes) starting from (-)-Shikimic Acid. It is formed prior to the introduction of the nitrogen functionalities.

Mechanism of Formation[4][5]

- Precursor: The mesylate of the 3,4-pentylidene acetal.[2]
- Epoxidation: Base-induced closure forms the epoxide ring.
- Consumption: The epoxide is opened regioselectively by a nitrogen nucleophile (e.g., Sodium Azide or Allylamine) to install the amino group at C5.

Impurity Origin: "Impurity-10" persists in the final API if the ring-opening reaction is incomplete or if the intermediate is trapped in the crystal lattice of subsequent intermediates.



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Figure 1: Formation and fate of the Epoxide Intermediate (Impurity-10) in the Oseltamivir synthesis pathway.

Analytical Methodology

Detecting the Epoxide Intermediate requires specific conditions due to its polarity and potential instability in acidic media.

HPLC Method (Reverse Phase)

Standard purity methods for Oseltamivir may not resolve the epoxide adequately from early-eluting degradation products.

- Column: C18 or Phenyl-Hexyl (e.g., Zorbax Eclipse XDB-C18).

- Mobile Phase A: 0.1% Orthophosphoric acid or Ammonium Acetate buffer (pH 4.5).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: High organic start is not required, but the epoxide is less polar than the free acid (Impurity C).
- Detection: UV at 215 nm (exploiting the enoate chromophore).
- Retention Time: Typically elutes before Oseltamivir but after the highly polar hydrolytic degradants.

LC-MS/MS (Trace Level)

For genotoxic impurity (GTI) screening, limits are often in the ppm range (e.g., <10 ppm).[3]

- Ionization: ESI Positive mode.
- Transition: Monitor specific fragments related to the loss of the ethyl ester or the ether side chain.
- Sample Prep: Avoid protic solvents that might open the epoxide ring during preparation (e.g., use ACN/DMSO).

Toxicology & Control Strategy (ICH M7)

The Epoxide Intermediate is a Class 3 Mutagen (Alerting structure, unrelated to the API structure's final non-mutagenic form) under ICH M7.

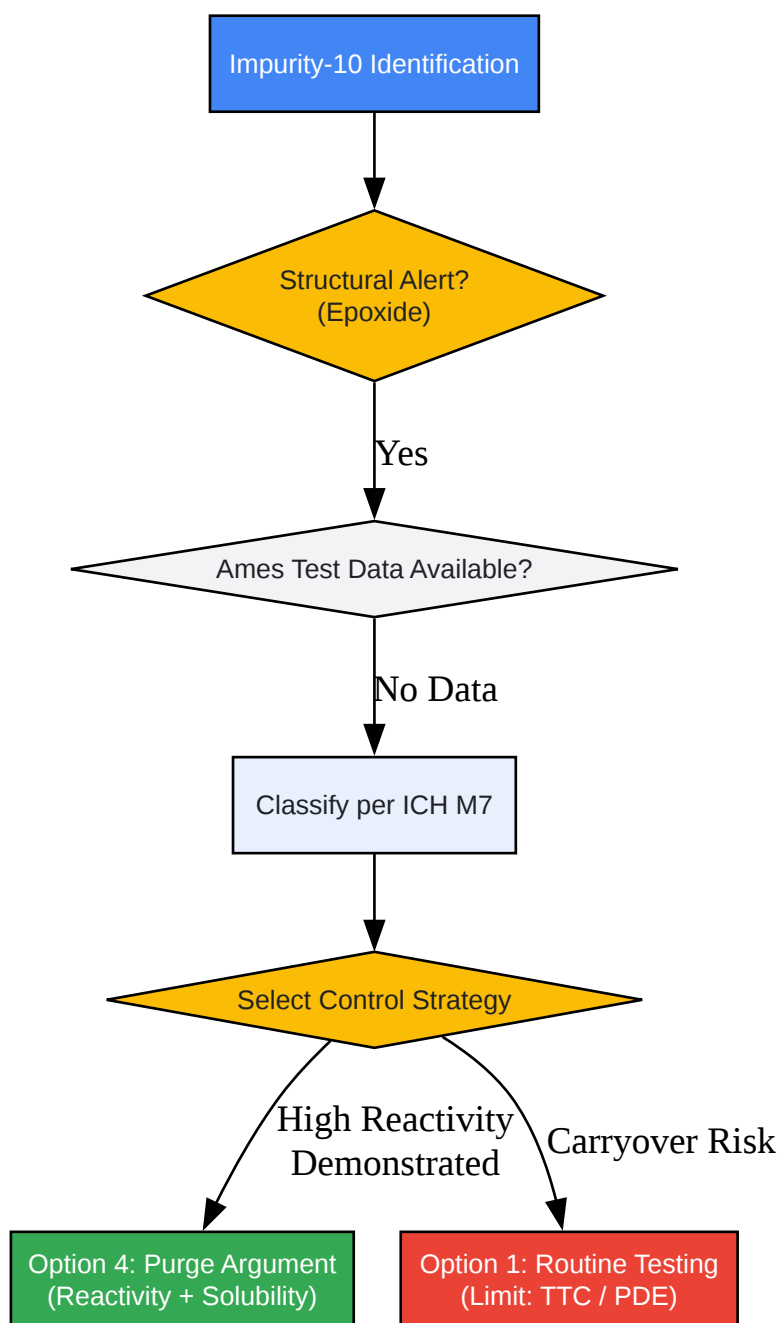
Hazard Assessment

- Structural Alert: Epoxides are alkylating agents capable of reacting with DNA nucleophiles (guanine N7).
- Ames Test: Often positive in *Salmonella typhimurium* strains (TA100, TA1535) without metabolic activation.

Control Options

- Option 1 (Testing): Test the final API for Impurity-10 with a limit based on the Threshold of Toxicological Concern (TTC).
 - Limit:

(Lifetime exposure) or higher if duration-adjusted (e.g., acute influenza treatment allows higher limits).
- Option 4 (Purging Argument): Demonstrate that the synthesis process inherently purges the impurity.
 - Mechanism:[1][4][5] The epoxide is highly reactive toward the azide/amine nucleophiles used in the next step.
 - Validation: Spike-and-purge studies showing >99.9% conversion of the epoxide.



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Figure 2: Decision tree for controlling Impurity-10 under ICH M7 guidelines.

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